

Handling and storage best practices for "Dimethyl trans-1,2-cyclopropanedicarboxylate"

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Compound of Interest

Compound Name: *Dimethyl trans-1,2-cyclopropanedicarboxylate*

Cat. No.: *B1352631*

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Technical Support Center: Dimethyl trans-1,2-cyclopropanedicarboxylate

This guide provides best practices for the handling and storage of **Dimethyl trans-1,2-cyclopropanedicarboxylate**, addressing common issues encountered by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Dimethyl trans-1,2-cyclopropanedicarboxylate**?

A1: **Dimethyl trans-1,2-cyclopropanedicarboxylate** should be stored at a temperature of 2-8°C.^[1] This is crucial for maintaining its stability and purity.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **Dimethyl trans-1,2-cyclopropanedicarboxylate**, it is essential to use proper personal protective equipment to prevent exposure. This includes:

- Eye and Face Protection: Safety glasses with side shields are mandatory.
- Hand Protection: Impervious gloves, such as nitrile or latex, must be worn.

- **Body Protection:** A laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** If working with the compound in a way that may generate aerosols or vapors, a suitable respiratory mask should be worn.^[2]

Q3: How should I handle a spill of **Dimethyl trans-1,2-cyclopropanedicarboxylate**?

A3: In the event of a spill, prompt and appropriate cleanup is necessary.^[2] Small spills can be absorbed with an inert material and placed in a sealed container for disposal. Ensure the area is well-ventilated. For larger spills, follow your institution's hazardous material spill response protocol. Always dispose of the waste as hazardous waste according to local regulations.^[2]

Q4: Is **Dimethyl trans-1,2-cyclopropanedicarboxylate** sensitive to moisture?

A4: Like many ester compounds, **Dimethyl trans-1,2-cyclopropanedicarboxylate** can be susceptible to hydrolysis in the presence of moisture.^[2] It is important to store it in a tightly sealed container to prevent degradation.

Q5: What are the potential hazards associated with this compound?

A5: According to GHS classifications, **Dimethyl trans-1,2-cyclopropanedicarboxylate** is harmful if swallowed.^[3] It is categorized under Acute Toxicity, Oral (Category 4).^[3] Always handle with care and avoid ingestion.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound has degraded or shows impurities in analysis.	Improper storage temperature.	Ensure the compound is consistently stored at 2-8°C.[1] Avoid repeated temperature fluctuations.
Exposure to moisture.	Store in a tightly sealed container. Consider using a desiccator for long-term storage.	
Strong odor is noticeable from the stored container.	The compound is volatile and may be escaping the container.	Ensure the container lid is securely fastened. For volatile organic compounds, consider wrapping the threads of the bottle with Teflon tape before capping or using a polycone cap for secondary containers. Wrapping the lid with parafilm can also provide an additional seal.[4]
Inconsistent experimental results.	Inconsistent purity of the compound due to degradation.	Verify the purity of the compound before use. If degradation is suspected, it is recommended to use a fresh batch.

Data Presentation

Parameter	Value	Source
CAS Number	826-35-7	[1]
Molecular Formula	C7H10O4	[3]
Molecular Weight	158.15 g/mol	[3]
Physical Form	Liquid	[1][5]
Storage Temperature	2-8°C	[1]
Boiling Point	119°C (lit.)	[5]
GHS Hazard Statement	H302: Harmful if swallowed	[3]

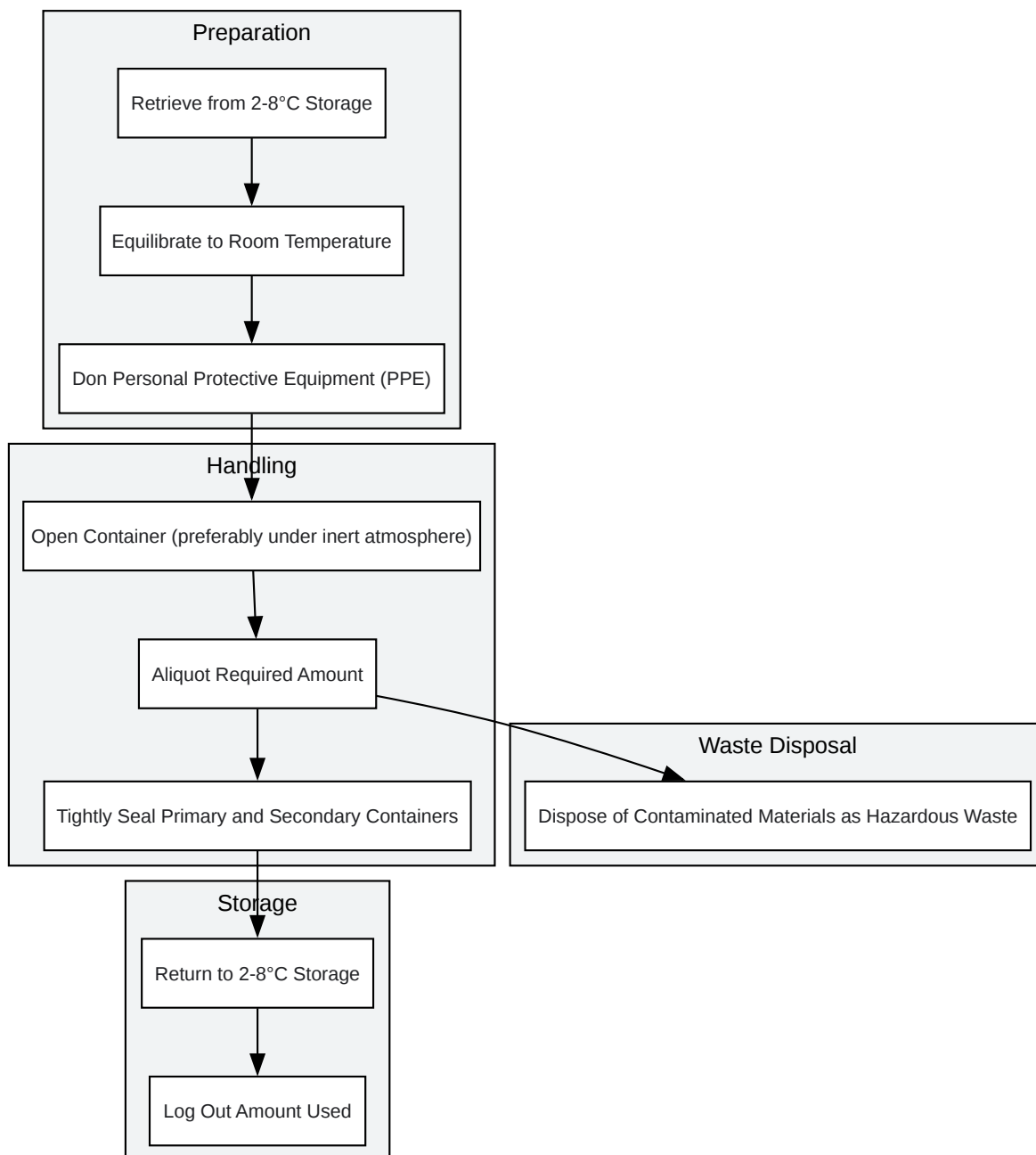
Experimental Protocols

Protocol: Aliquoting and Short-Term Storage

- **Preparation:** Before opening the primary container, allow it to equilibrate to room temperature to prevent condensation of moisture from the air into the cold compound.
- **Inert Atmosphere:** For applications sensitive to oxidation or hydrolysis, it is best practice to handle the compound under an inert atmosphere (e.g., nitrogen or argon) in a glove box or using a Schlenk line.
- **Aliquoting:** Using a clean, dry pipette, carefully transfer the desired amount of the liquid compound into a pre-weighed, appropriate secondary container (e.g., a vial with a PTFE-lined cap).
- **Sealing:** Tightly seal the secondary container. For added protection against volatility and moisture, wrap the cap with parafilm.[4]
- **Labeling:** Clearly label the aliquot with the compound name, concentration (if diluted), date, and your initials.
- **Storage:** Immediately return the primary container and the new aliquot to the recommended storage condition of 2-8°C.

Mandatory Visualization

Workflow for Handling and Storage of Dimethyl trans-1,2-cyclopropanedicarboxylate



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Caption: Logical workflow for safe handling and storage.

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References

- 1. Dimethyl trans-1,2-cyclopropanedicarboxylate | 826-35-7 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. Dimethyl trans-1,2-cyclopropanedicarboxylate | C7H10O4 | CID 6429599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Control volatile organic chemical smells | UW Environmental Health & Safety [ehs.washington.edu]
- 5. Cyclopropanecarboxylic acids and derivatives | Fisher Scientific [fishersci.com]
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